

# An In-Depth Technical Guide to (2,4-Bis(decyloxy)phenyl)methanol

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## Compound of Interest

Compound Name: (2,4-Bis(decyloxy)phenyl)methanol

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## Introduction

**(2,4-Bis(decyloxy)phenyl)methanol** is a long-chain aromatic alcohol characterized by a phenyl ring substituted with two decyloxy groups at the 2 and 4 positions and a methanol group. This unique structure, featuring both hydrophobic alkyl chains and a hydrophilic alcohol moiety, imparts distinct physicochemical properties that make it a molecule of interest in various scientific and industrial fields. Its applications are being explored in materials science, particularly in the development of liquid crystals and specialized polymers, as well as in the life sciences for its potential as a building block in the synthesis of more complex organic molecules with biological activity.[1] The long alkyl chains enhance its solubility in organic solvents, a valuable characteristic for its use in coatings and functional fluids.[2]

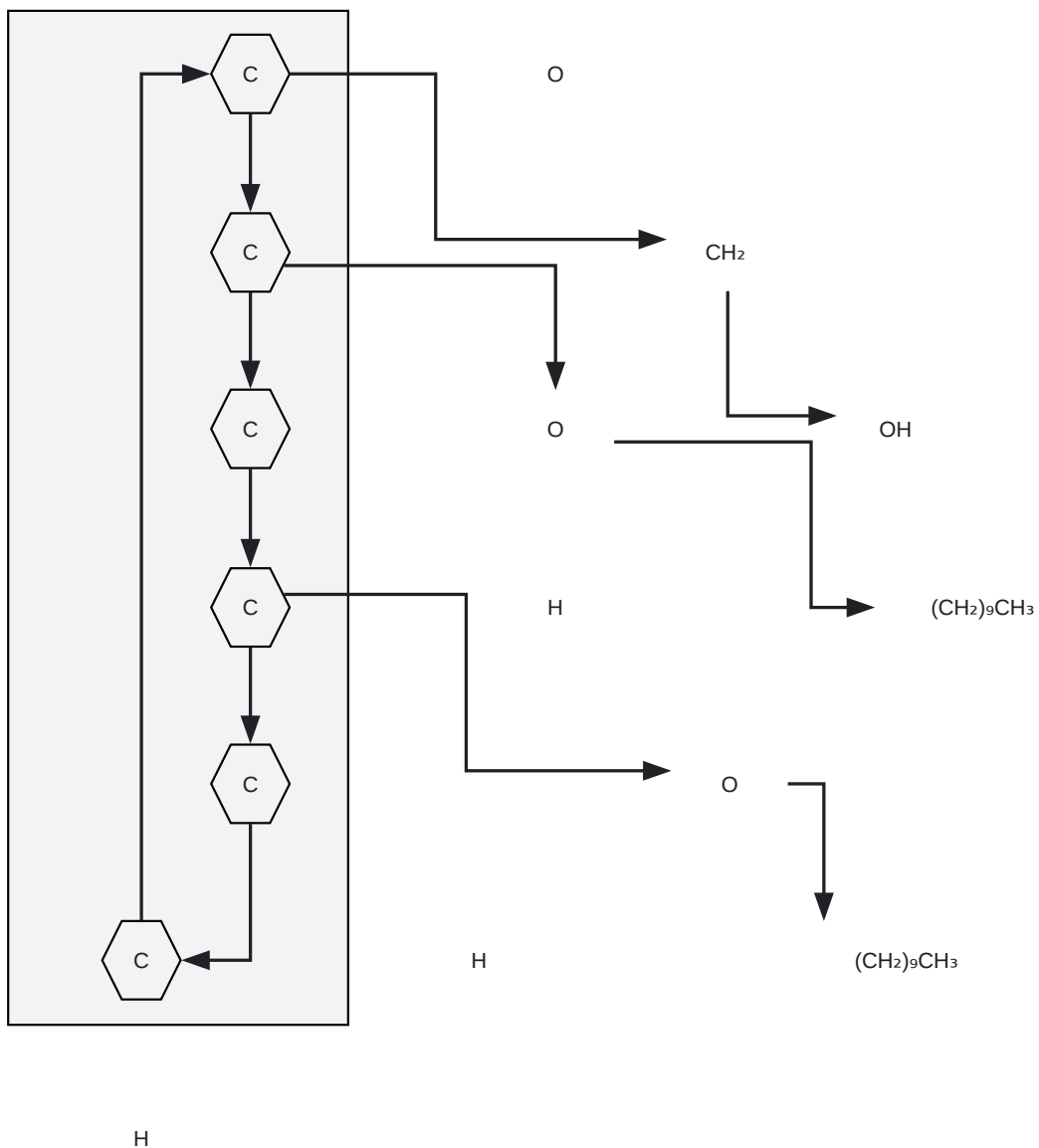
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **(2,4-Bis(decyloxy)phenyl)methanol** and its long-chain analogues, with a focus on providing detailed experimental protocols and summarizing key data for researchers in drug development and related fields.

## Chemical Structure and Properties

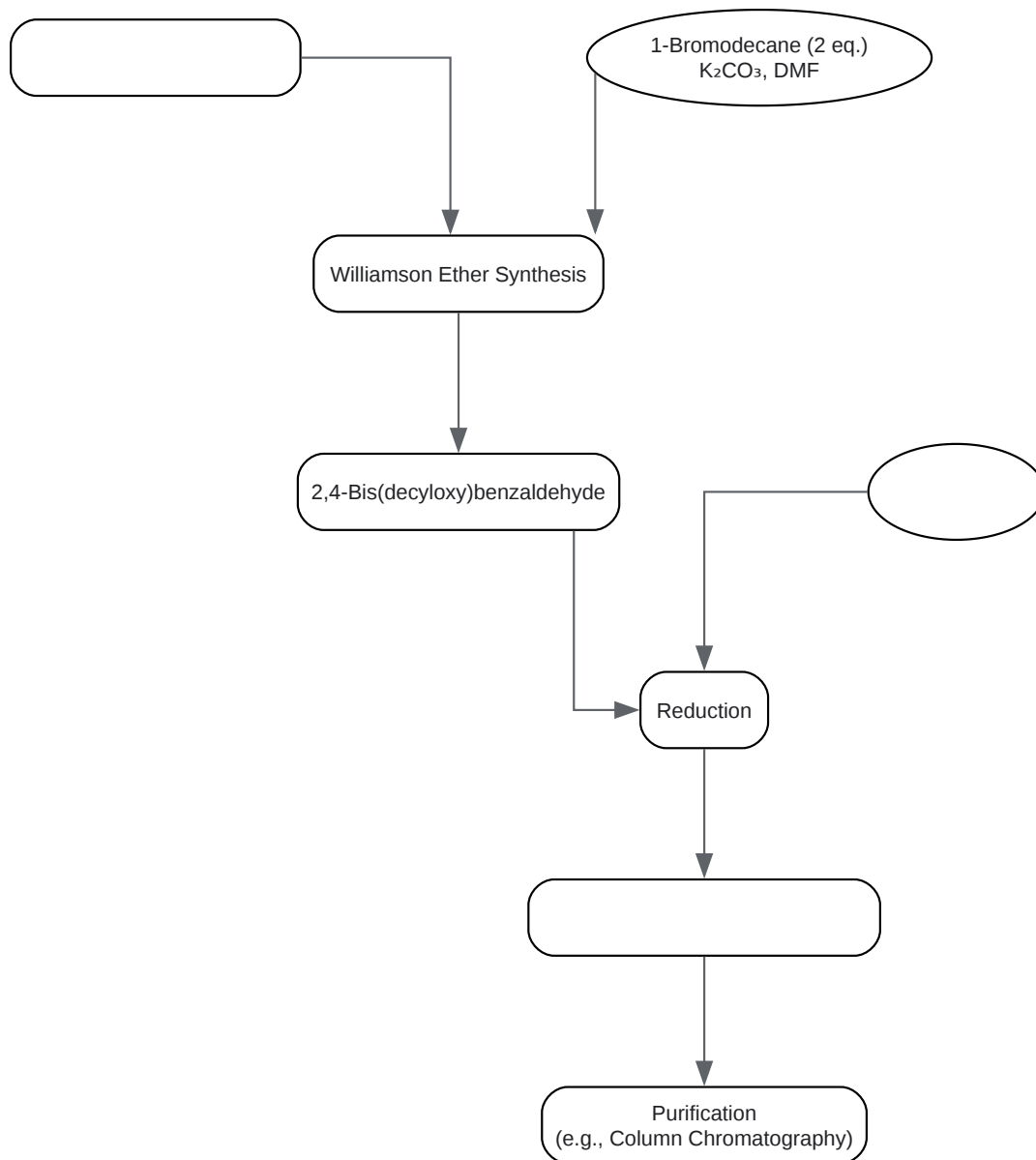
The chemical structure of **(2,4-Bis(decyloxy)phenyl)methanol** is defined by a central benzene ring with three substituents. Two decyloxy chains ( $-\text{O}(\text{CH}_2)_9\text{CH}_3$ ) are attached at positions 2

and 4, and a hydroxymethyl group ( $-\text{CH}_2\text{OH}$ ) is at position 1. This arrangement results in an amphipathic molecule with a significant nonpolar character due to the long alkyl chains.

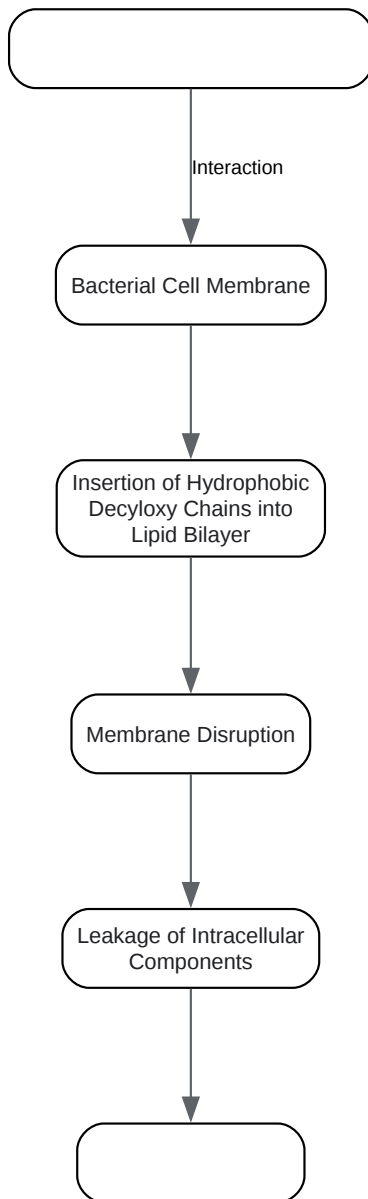
Chemical Structure of (2,4-Bis(decyloxy)phenyl)methanol

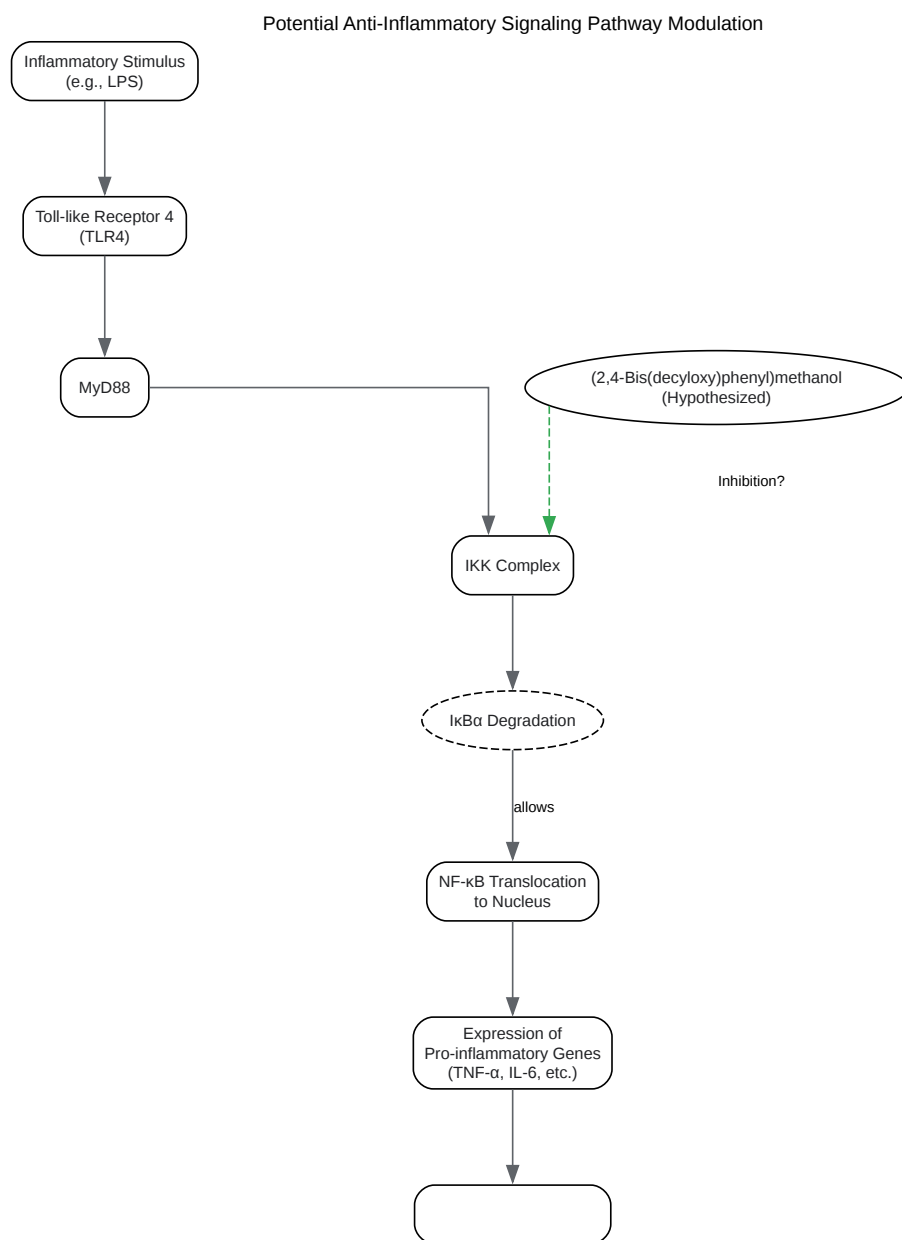


## General Synthesis Workflow for (2,4-Dialkoxyphenyl)methanol



## Proposed Antimicrobial Mechanism of Action





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## References

- 1. Antimicrobial Activity of Naturally Occurring Phenols and Derivatives Against Biofilm and Planktonic Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of 2-(3,4-dialkoxyphenyl)-2-(substituted pyridazin-3-yl)acetonitriles as phosphodiesterase 4 inhibitors with anti-neuroinflammation potential based on three-dimensional quantitative structure-activity relationship study - PubMed [pubmed.ncbi.nlm.nih.gov]
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